

# oleyl palmitamide slip additive polymer applications

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## Compound Focus: Oleyl palmitamide

CAS No.: 16260-09-6

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## Application Notes: Oleyl Palmitamide

**Oleyl Palmitamide** is a secondary fatty acid amide widely utilized in the plastics industry, particularly in the production of polyolefin films for packaging [1] [2]. Its primary function is to act as a **slip additive** and **processing aid**.

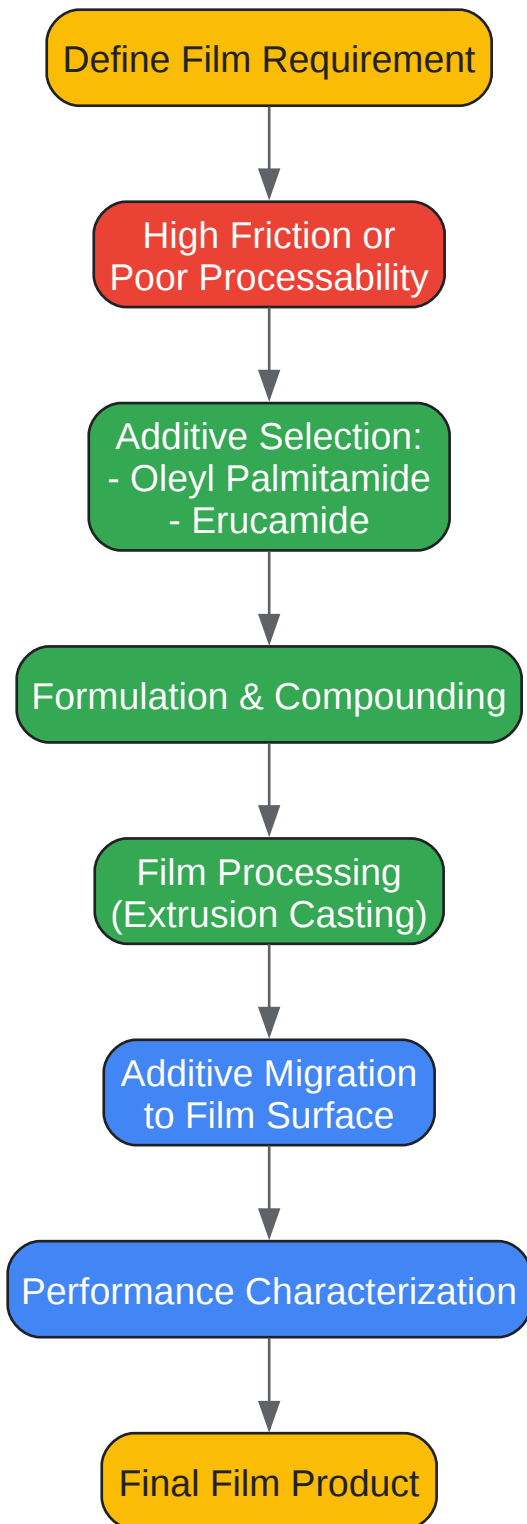
The table below summarizes its key characteristics and polymer applications based on the information found:

| Property            | Description & Application   |
|---------------------|---|
| Primary Function    | Slip additive to reduce Coefficient of Friction (CoF) between polymer surfaces [1].                     |
| Chemical Type       | Secondary amide [1].  |
| Migration Speed     | Slow (compared to primary amides like erucamide or oleamide) [1].                                       |
| Typical Use Context | Favored for <b>multilayer films</b> where controlled, slower migration is beneficial [1].               |
| Key Advantage       | Provides excellent <b>thermal stability</b> , making it suitable for higher-temperature processing [1]. |

## Experimental Context and Workflows

While detailed protocols for **Oleyl Palmitamide** were not located, the search results illustrate its role in material science and suggest pathways for related biological research.

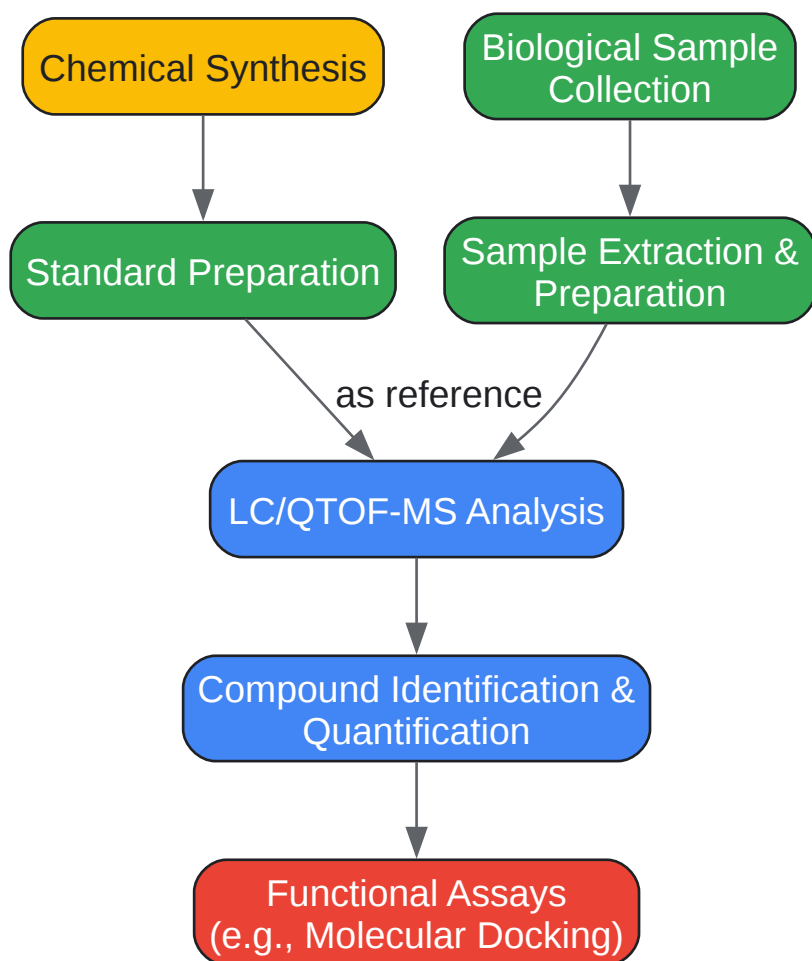
The following diagram illustrates the general workflow for using a slip additive like **Oleyl Palmitamide** in polymer film development, from problem identification to material characterization:



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For researchers investigating the broader family of fatty acid amides (to which **Oleyl Palmitamide** belongs), the workflow often involves chemical synthesis and rigorous characterization. This foundational research is

crucial for exploring potential biomedical applications.



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## Information Gaps and Alternative Research Avenues

The search results indicate a significant gap between the industrial use of **Oleyl Palmitamide** and its potential in drug development.

- **Industrial Focus:** Available data characterizes **Oleyl Palmitamide** as a **processing aid** for plastics, with no mentions of therapeutic activity or drug delivery system application [1] [2].
- **Contrast with Bioactive Analogues:** Other fatty acid amides are studied for biological effects. For example, **Palmitoylethanolamide** is researched for anti-inflammatory and analgesic properties [3], and **Oleamide** is a known neurological signaling molecule [4]. **Oleyl Palmitamide** itself is not highlighted in this context within the sourced literature.

## How to Proceed with Research

To pursue this topic further, consider these approaches:

- **Broaden Search Terms:** Investigate related fatty acid amides (e.g., oleamide, palmitoylethanolamide) that have established bioactivity and research protocols [4] [3].
- **Consult Specialized Databases:** Search in-depth chemical, pharmacological, and patent databases for any niche or emerging studies on **Oleyl Palmitamide** that may not be indexed in general searches.
- **Empirical Methods:** If working directly with the compound, you may need to adapt experimental protocols from research on similar slip additives or fatty acid amides.

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## References

1. Oleamide - an overview | ScienceDirect Topics [sciencedirect.com]
2. Overview of the Cast Polyolefin Film Extrusion Technology for ... [pmc.ncbi.nlm.nih.gov]
3. Palmitic acid monoethanolamide | Drug Information, Uses, ... [pharmacompass.com]
4. Synthesis, Quantification, and Characterization of Fatty ... [mdpi.com]

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